

effect of temperature on GPNA stability during storage

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Compound of Interest

Compound Name: *N*-5--(4-nitrophenyl)glutamine

CAS No.: 10346-30-2

Cat. No.: B7771298

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Technical Support Center: GPNA Storage & Stability

Ticket Category: Reagents & Oligonucleotides | Subject: Temperature Effects on GPNA Stability Assigned Specialist: Senior Application Scientist[1]

Executive Summary

Guanidinium Peptide Nucleic Acid (GPNA) is a distinct class of PNA modified with arginine-like guanidinium side chains.[1] While this modification significantly improves solubility and cellular uptake compared to standard PNA, GPNAs remain susceptible to thermodynamic aggregation.[1]

The Golden Rule: GPNA "instability" is rarely chemical degradation (bond breaking); it is almost always physical aggregation (clumping).[1] Temperature management is your primary tool to control this state.[1]

Module 1: Long-Term Storage (Lyophilized State)

Status:

Recommended Temp: -20°C[1]

In its lyophilized (freeze-dried) powder form, GPNA is chemically inert.[1] The polyamide backbone is resistant to nucleases and proteases, making it far more robust than RNA or DNA.
[1]

Protocol: Handling New Shipments

- Desiccation is Critical: Upon arrival, store the vial at -20°C.
- Equilibration: Before opening the vial, allow it to warm to room temperature (25°C) for at least 30 minutes.
 - Why? Opening a cold vial introduces atmospheric moisture, which condenses on the hygroscopic powder.[1] This moisture can catalyze hydrolysis over months of storage.[1]
- Darkness: While not photo-labile like fluorophores, storing GPNAs in the dark prevents any potential secondary oxidation of conjugated dyes (if applicable).[1]

Module 2: Solubilization & Aggregation (The "Cloudy" Issue)

Status:

Critical Temp: 50°C (Activation)[1]

Users often report that GPNA solutions become cloudy or show reduced activity after storage.
[1] This is due to hydrophobic stacking of the PNA backbone, even with the charged guanidinium groups present.[1]

Troubleshooting Guide: Re-solubilizing GPNA

Do not filter a cloudy solution; you will remove your product.

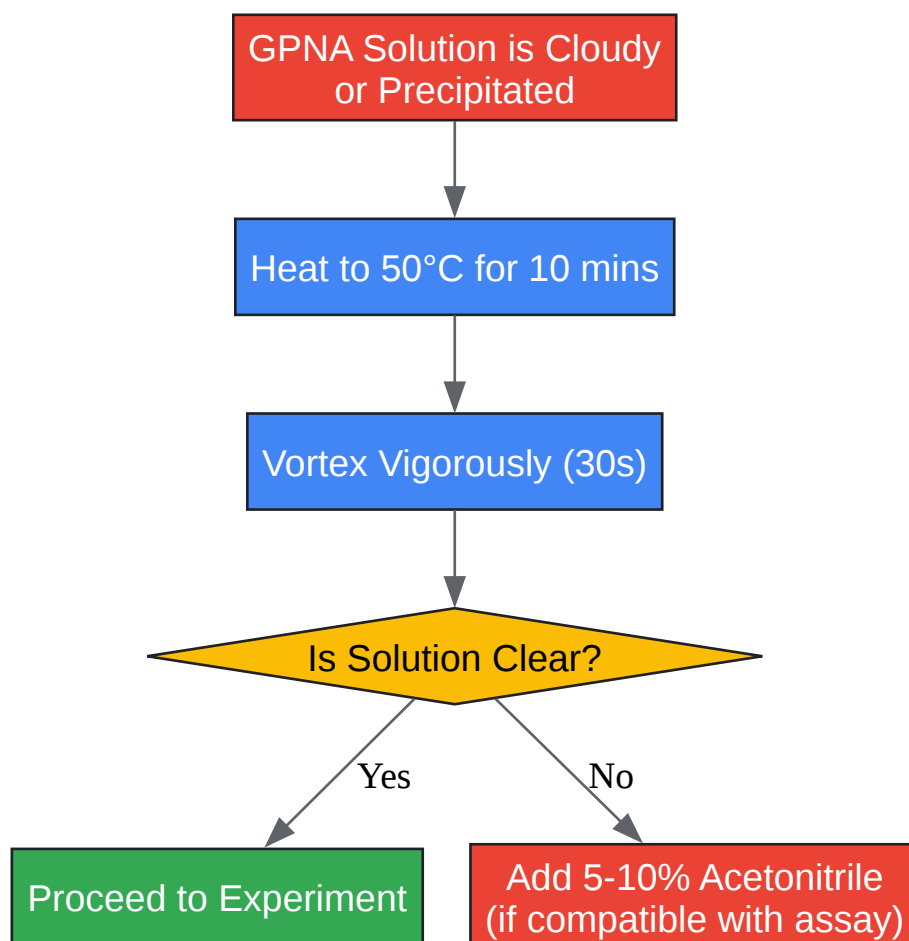
- The Heat Shock: Incubate the GPNA stock solution at 50°C for 10 minutes before every use.
[1]

- Mechanism:[1][2][3][4][5] This thermal energy disrupts intermolecular hydrogen bonds and hydrophobic stacking, returning the GPNA to a monomeric state.[1]
- Vortexing: Vortex vigorously while warm.
- Visual Check: Ensure the solution is optically clear before aliquoting.

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Technical Note: Unlike DNA, GPNA's are thermally stable.[1][4] Heating to 50–65°C will not degrade the backbone.[1]

Workflow: Solubilization Decision Tree



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Figure 1: Decision matrix for handling precipitated GPNA solutions. Heating is the primary corrective action.

Module 3: Aqueous Storage & Freeze-Thaw Cycling

Status:

Recommended Temp: -20°C (Aliquoted)[1]

The most common failure mode is repeated freeze-thaw cycling.[1] As water freezes into ice crystals, the solute (GPNA) is excluded and concentrated into microscopic pockets.[1] This high local concentration promotes irreversible aggregation.[1]

Comparative Stability Data

Storage Condition	State	Stability Estimate	Primary Risk
-20°C	Lyophilized Powder	> 2 Years	Moisture absorption (if seal breaks)
-20°C	Aqueous Solution	6 Months	Aggregation during freeze/thaw
4°C	Aqueous Solution	1-2 Weeks	Bacterial growth (if unsterile)
25°C (Room Temp)	Aqueous Solution	Days	Solvent evaporation / Aggregation
> 50°C	Aqueous Solution	Hours	Hydrolysis (very slow)

Best Practice Protocol: The "Single-Use" Rule

- Resuspend the master stock (e.g., 100 µM) in Nuclease-free water or 0.1% TFA (if solubility is stubborn).[1]
- Heat to 50°C to ensure homogeneity.
- Aliquot immediately into small volumes (e.g., 5–10 µL) in Polypropylene tubes.

- Warning: Avoid Polystyrene or Glass.[1] PNA/GPNA sticks avidly to glass surfaces, effectively lowering your concentration.[1]
- Freeze at -20°C.
- Thaw only the aliquot needed for the day. Discard the remainder; do not refreeze.

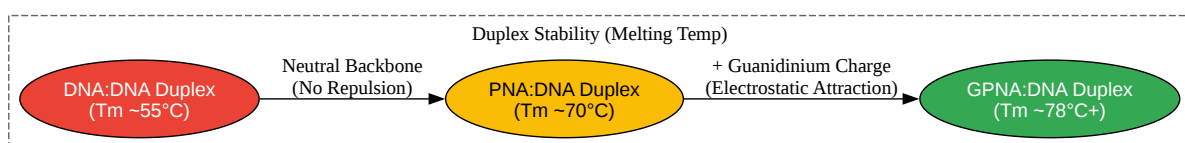
Module 4: Thermal Stability in Hybridization (The "Feature")

Context: Experimental Application Key Insight: High Melting Temperature ()

GPNA is designed to bind DNA/RNA with high affinity.[1] The guanidinium groups reduce electrostatic repulsion with the DNA phosphate backbone.[1]

- Effect: GPNA/DNA duplexes have a significantly higher than DNA/DNA duplexes (often +20°C or more).[1][6]
- Implication: You can perform wash steps at higher temperatures (e.g., 50–60°C) during in situ hybridization (ISH) without stripping the GPNA probe. This reduces background noise from non-specific binding.[1]

Thermodynamic Stability Diagram



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Figure 2: Comparative thermal stability of nucleic acid duplexes.[1] GPNA exhibits superior binding stability due to electrostatic attraction.[1]

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